

A Comprehensive Guide to the Safe Disposal of 2-Cyclopropyl-2-hydroxyacetic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Cyclopropyl-2-hydroxyacetic acid

CAS No.: 5617-84-5

Cat. No.: B1282144

[Get Quote](#)

Hazard Assessment and Regulatory Overview

2-Cyclopropyl-2-hydroxyacetic acid, as a carboxylic acid, is anticipated to exhibit corrosive properties and may cause skin and eye irritation or damage.^{[1][2][3]} While a specific Safety Data Sheet (SDS) for this compound is not readily available, data from analogous carboxylic acids, such as glycolic acid and cyclopropylacetic acid, indicate that it should be handled with care.^{[2][4][5]}

In the United States, the disposal of laboratory chemical waste is regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).^{[6][7]} Due to its likely corrosive nature, **2-Cyclopropyl-2-hydroxyacetic acid** waste would be classified as a hazardous waste.^[8] This classification mandates a "cradle-to-grave" management approach, ensuring the waste is handled safely from its point of generation to its final disposal.^[6]

Personal Protective Equipment (PPE) and Safe Handling

Prior to handling **2-Cyclopropyl-2-hydroxyacetic acid**, it is imperative to wear appropriate Personal Protective Equipment (PPE) to prevent exposure.^[9]

Essential PPE includes:

- Eye Protection: Chemical safety goggles or a face shield.^{[4][10]}
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene. Gloves should be inspected before use and disposed of properly after handling the chemical.^{[2][11]}
- Body Protection: A laboratory coat or chemical-resistant apron.^[1]
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.^{[1][2][4]}

Waste Segregation and Collection Protocol

Proper segregation of chemical waste is critical to prevent dangerous reactions.

Step-by-Step Collection Procedure:

- Designated Waste Container: Collect waste **2-Cyclopropyl-2-hydroxyacetic acid** in a designated, compatible container. The original container is often a suitable choice.^[12]
- Container Compatibility: Use containers made of materials that will not react with the acidic waste. High-density polyethylene (HDPE) or glass containers are generally appropriate. Never use metal containers for acidic waste, as they can corrode and leak.^{[7][13]}
- Secure Closure: Ensure the waste container has a tightly fitting screw cap to prevent leaks and spills. Makeshift covers like parafilm or stoppers are not acceptable.^{[12][13]}
- Avoid Mixing Wastes: Do not mix **2-Cyclopropyl-2-hydroxyacetic acid** waste with other chemical waste streams, particularly bases, cyanides, or sulfides, to avoid violent reactions.^[13] It should also be kept separate from oxidizing agents.^[13]

- Headspace: Leave at least one inch of headspace in the container to allow for expansion of the contents.[13]

Step-by-Step Disposal Procedures

The following is a detailed workflow for the proper disposal of **2-Cyclopropyl-2-hydroxyacetic acid** waste from a laboratory setting.

I. Waste Accumulation and Labeling:

- Labeling: Immediately upon starting waste collection, affix a hazardous waste label to the container. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**2-Cyclopropyl-2-hydroxyacetic acid**"
 - The specific hazard characteristics (e.g., Corrosive)
 - The date on which the first drop of waste was added to the container.[14]
- Satellite Accumulation Area (SAA): Store the labeled waste container in a designated SAA. [13] This area must be at or near the point of waste generation and under the control of the laboratory personnel.[7]
- Storage Conditions: The SAA should be a secondary containment bin to catch any potential leaks. The area should be well-ventilated and away from sources of ignition or incompatible chemicals.[7]
- Container Management: Keep the waste container closed at all times except when adding waste.[12][13] Conduct and document weekly inspections of the SAA to check for leaks or container deterioration.[8][13]

II. Arranging for Disposal:

- Contact Environmental Health and Safety (EHS): Once the waste container is full or has been in the SAA for the maximum allowed time (typically up to one year for partially filled containers), contact your institution's EHS department to arrange for a waste pickup.[13]

- Professional Disposal: **2-Cyclopropyl-2-hydroxyacetic acid** waste must be disposed of through a licensed hazardous waste disposal facility.[6][7] Your EHS department will coordinate with a certified waste broker for proper transport and disposal.[6]
- Record Keeping: Maintain accurate records of all hazardous waste generated and disposed of, as required by institutional policies and federal regulations.[6]

Note on Neutralization and Drain Disposal:

While some dilute, non-hazardous acids and bases may be neutralized and disposed of down the drain with copious amounts of water, this is not recommended for **2-Cyclopropyl-2-hydroxyacetic acid**. [15][16] The potential for incomplete neutralization and the introduction of a hazardous substance into the wastewater system makes this an unsafe and non-compliant practice.[13] All waste of this compound should be collected and disposed of as hazardous waste.

Spill and Emergency Procedures

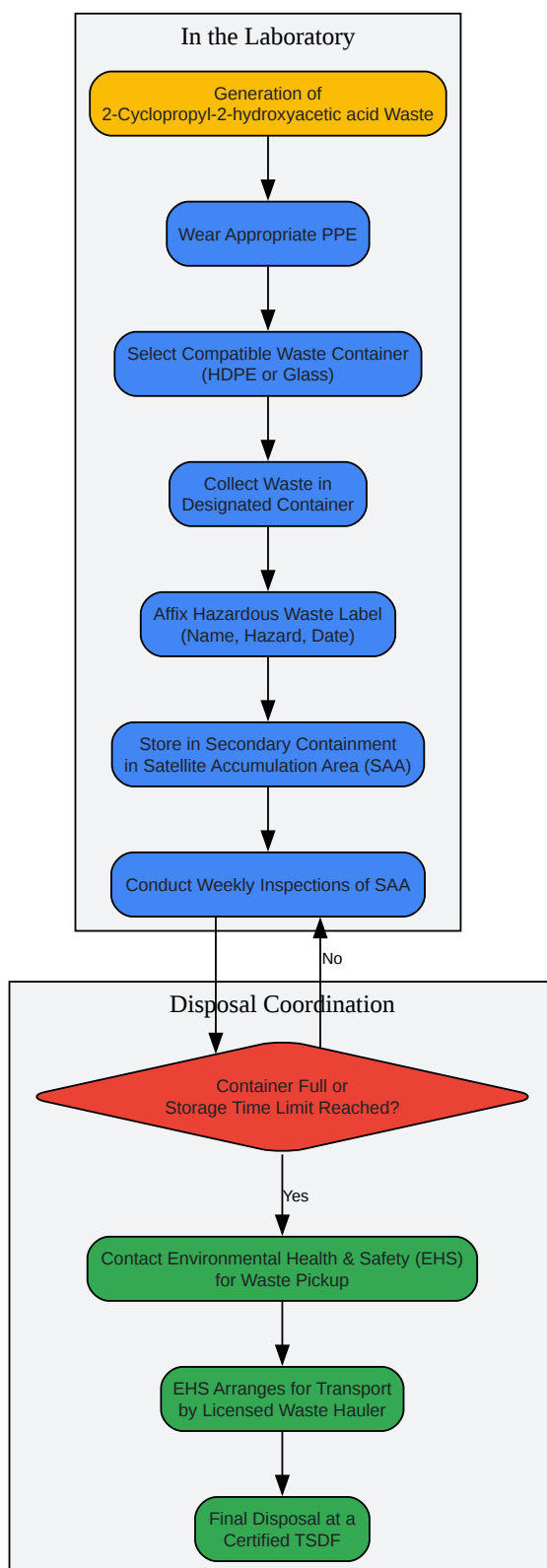
In the event of a spill, adhere to the following procedures:

- Evacuate and Alert: Evacuate non-essential personnel from the immediate area and alert your colleagues and supervisor.
- Control the Spill: If it is safe to do so, prevent the spill from spreading.
- Absorb the Spill: For liquid spills, use an inert absorbent material, such as vermiculite or sand. Do not use combustible materials like paper towels to absorb large spills of oxidizing acids.
- Clean-up: Wearing appropriate PPE, carefully collect the absorbed material and any contaminated debris into a designated hazardous waste container.[4]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the spill to your institution's EHS department.

Quantitative Data Summary

Parameter	Guideline	Rationale
Waste Container Material	High-Density Polyethylene (HDPE), Glass	Prevents corrosion and chemical reaction with the acidic waste.[7][13]
Incompatible Container Material	Metal	Acids can corrode metals, leading to container failure and leaks.[7][13]
Maximum Storage in SAA	Up to 1 year (partially full)	Complies with EPA regulations for satellite accumulation areas.[13]
Container Headspace	Minimum 1 inch	Allows for thermal expansion of the liquid without rupturing the container.[13]
pH for Drain Disposal	Not Applicable	Due to its hazardous nature, drain disposal is not a compliant option.[13][16]

Disposal Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **2-Cyclopropyl-2-hydroxyacetic acid**.

References

- EHSO Manual 2025-2026. (n.d.). Hazardous Waste.
- Central Washington University. (n.d.). Laboratory Hazardous Waste Disposal Guidelines.
- Sigma-Aldrich. (2024). Safety Data Sheet.
- eCFR. (n.d.). 40 CFR Part 261 -- Identification and Listing of Hazardous Waste.
- U.S. Environmental Protection Agency. (2025). Regulations for Hazardous Waste Generated at Academic Laboratories.
- Occupational Safety and Health Administration. (n.d.). Acid and Caustic Solutions.
- MedChemExpress. (2023). (S)-Benzyl 2-cyclopropyl-2-hydroxyacetate-SDS.
- U.S. Environmental Protection Agency. (2025). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes.
- Cornell University Environmental Health and Safety. (n.d.). Chapter 7 - Management Procedures For Specific Waste Types.
- eCFR. (n.d.). 40 CFR 721.11757 -- Carboxylic acid, reaction products with metal hydroxide, inorganic dioxide and metal (generic).
- Daniels Health. (2025). How to Ensure Safe Chemical Waste Disposal in Laboratories.
- U.S. Environmental Protection Agency. (n.d.). Laboratory Environmental Sample Disposal Information Document.
- ChemicalBook. (2025). Cyclopropylacetic acid - Safety Data Sheet.
- Dartmouth College. (n.d.). Hazardous Waste Disposal Guide.
- Fisher Scientific. (2025). Indole-2-carboxylic acid - Safety Data Sheet.
- Occupational Safety and Health Administration. (1993). Acetic and Formic Acids in Workplace Atmospheres.
- Weill Cornell Medicine. (n.d.). EHS Program Manual 5.2 - Waste Disposal Procedure.
- GAIACA. (2022). How to Dispose of Chemical Waste in a Lab Correctly.
- Sigma-Aldrich. (2025). Safety Data Sheet.
- Carl ROTH. (n.d.). Safety Data Sheet: 2-Hydroxypropanoic acid.
- Thermo Fisher Scientific. (2025). Safety Data Sheet.
- Fisher Scientific. (2012). Safety Data Sheet.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [2. chemicalbook.com](https://chemicalbook.com) [chemicalbook.com]
- [3. carlroth.com](https://carlroth.com) [carlroth.com]
- [4. assets.thermofisher.com](https://assets.thermofisher.com) [assets.thermofisher.com]
- [5. fishersci.com](https://fishersci.com) [fishersci.com]
- [6. epa.gov](https://epa.gov) [epa.gov]
- [7. How to Dispose of Chemical Waste in a Lab Correctly](https://gaiaca.com) [gaiaca.com]
- [8. danielshealth.com](https://danielshealth.com) [danielshealth.com]
- [9. Semiconductors - Acid and Caustic Solutions | Occupational Safety and Health Administration](https://www.osha.gov) [[osha.gov](https://www.osha.gov)]
- [10. fishersci.com](https://fishersci.com) [fishersci.com]
- [11. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [12. EHSO Manual 2025-2026 - Hazardous Waste](https://labman.ouhsc.edu) [labman.ouhsc.edu]
- [13. Laboratory Hazardous Waste Disposal Guidelines | Central Washington University](https://cwu.edu) [cwu.edu]
- [14. eCFR :: 40 CFR Part 261 -- Identification and Listing of Hazardous Waste](https://ecfr.gov) [ecfr.gov]
- [15. Chapter 7 - Management Procedures For Specific Waste Types](https://ehs.cornell.edu) [ehs.cornell.edu]
- [16. Hazardous Waste Disposal Guide - Research Areas | Policies](https://policies.dartmouth.edu) [policies.dartmouth.edu]
- To cite this document: BenchChem. [A Comprehensive Guide to the Safe Disposal of 2-Cyclopropyl-2-hydroxyacetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1282144/docs#a-comprehensive-guide-to-the-safe-disposal-of-2-cyclopropyl-2-hydroxyacetic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)